

Safe Disposal of BC-11 Hydrobromide: A Procedural Guide

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Compound of Interest

Compound Name: BC-11 hydrobromide

Cat. No.: B10769038

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For researchers, scientists, and drug development professionals, ensuring the safe disposal of chemical reagents is paramount for laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **BC-11 hydrobromide**, a selective urokinase (uPA) inhibitor. Adherence to these procedures is critical due to the compound's potential hazards.

BC-11 hydrobromide is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, proper disposal is not only a regulatory requirement but also an ethical obligation to prevent environmental contamination and ensure personnel safety. The primary route of disposal is through an approved waste disposal plant[1].

Disposal Protocol

The following step-by-step procedure outlines the recommended process for the disposal of **BC-11 hydrobromide**.

Step 1: Personal Protective Equipment (PPE) Before handling **BC-11 hydrobromide**, ensure appropriate personal protective equipment is worn. This includes, but is not limited to:

- Safety glasses or goggles

- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Collection

- Solid Waste: Collect unadulterated **BC-11 hydrobromide** powder and any materials grossly contaminated with the solid (e.g., weighing paper, contaminated gloves) in a clearly labeled, sealed container. The container should be designated for "toxic chemical waste" or as per your institution's specific guidelines.
- Liquid Waste: Solutions containing **BC-11 hydrobromide** should be collected in a separate, sealed, and clearly labeled waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. The label should clearly indicate "**BC-11 hydrobromide**" and its approximate concentration.

Step 3: Labeling and Storage

- All waste containers must be clearly and accurately labeled with the full chemical name: "(4-((Carbamimidoylthio)methyl)phenyl)boronic acid hydrobromide" or "**BC-11 hydrobromide**" [2][3], along with the appropriate hazard symbols (e.g., "Harmful," "Toxic to aquatic life").
- Store the sealed waste containers in a designated, secure area, away from incompatible materials, until collection by trained personnel.

Step 4: Arrange for Professional Disposal

- Contact your institution's EHS office or a licensed chemical waste disposal contractor to arrange for the pickup and disposal of the **BC-11 hydrobromide** waste.
- Provide the waste disposal service with a copy of the Safety Data Sheet (SDS) and any other relevant information about the waste.

Step 5: Documentation

- Maintain a detailed record of the amount of **BC-11 hydrobromide** disposed of, the date of disposal, and the method used. This is crucial for regulatory compliance and laboratory

safety audits.

Quantitative Data for BC-11 Hydrobromide

For easy reference, the following table summarizes key quantitative data for **BC-11 hydrobromide**.

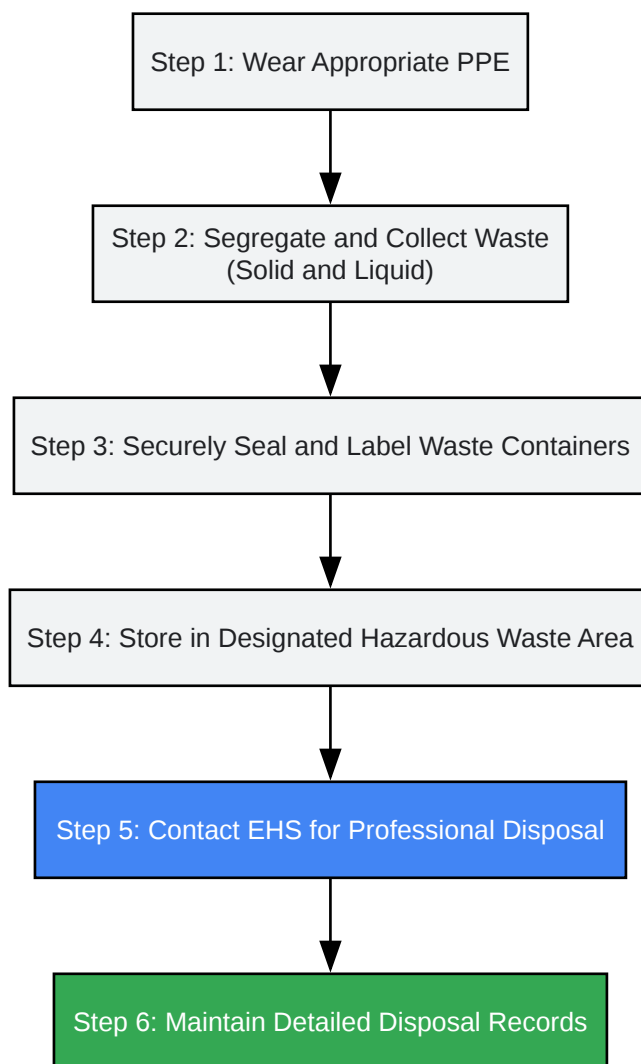
Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ BN ₂ O ₂ S·HBr	[4]
Molecular Weight	290.97 g/mol	
CAS Number	443776-49-6	
IC50 for uPA	8.2 μM	
Solubility in DMSO	Up to 100 mM	
Solubility in Water	Up to 20 mM (with gentle warming)	

Experimental Protocols Cited

The cytotoxicity of **BC-11 hydrobromide** has been evaluated in MDA-MB231 breast cancer cells. In these studies, the compound was found to decrease cell viability. For detailed experimental methodologies, researchers should refer to the primary literature, such as Longo et al., 2015 in the journal *Molecules*, which describes the investigation of BC-11's effects on triple-negative MDA-MB231 breast cancer cells.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **BC-11 hydrobromide** disposal procedure.



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Caption: Workflow for the proper disposal of **BC-11 hydrobromide**.

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References

- 1. [BC11 hydrobromide|MSDS \[dcchemicals.com\]](#)
- 2. [BC11 hydrobromide|CAS 443776-49-6|DC Chemicals \[dcchemicals.com\]](#)

- [3. glpbio.com \[glpbio.com\]](#)
- [4. scbt.com \[scbt.com\]](#)
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